

Application Notes and Protocols for ASP8497

Administration in Rodent Models

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Compound of Interest

Compound Name: ASP8497

Cat. No.: B1667639

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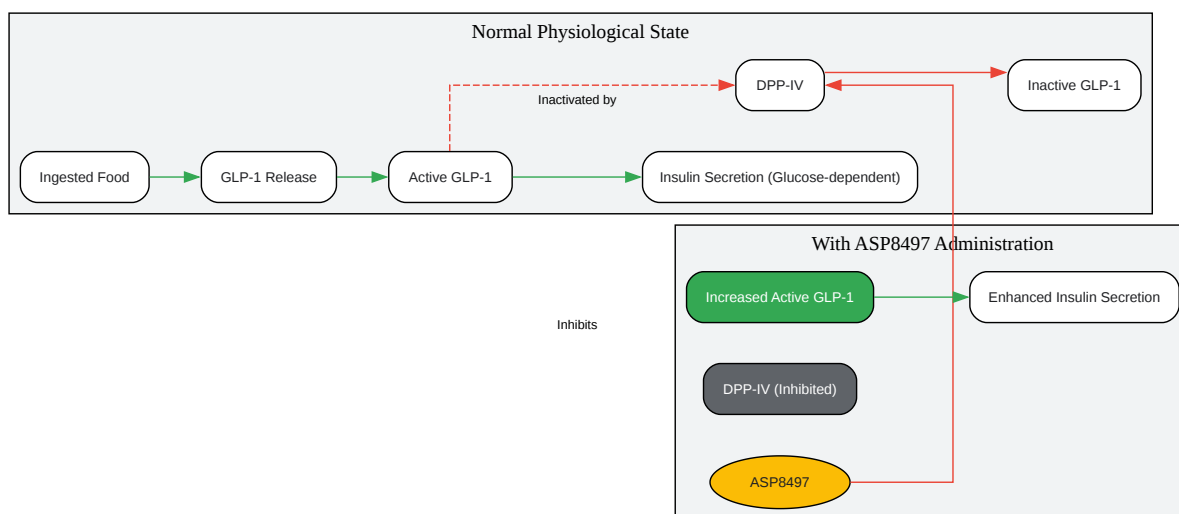
For Researchers, Scientists, and Drug Development Professionals

Introduction

ASP8497 is a novel, potent, and selective dipeptidyl peptidase-IV (DPP-IV) inhibitor that has been investigated for its therapeutic potential in type 2 diabetes.[1][2][3] Developed by Astellas Pharma, Inc., **ASP8497** acts by competitively inhibiting the DPP-IV enzyme, which is responsible for the inactivation of incretin hormones such as glucagon-like peptide-1 (GLP-1). [2][3] This inhibition leads to increased levels of active GLP-1, subsequently enhancing glucose-dependent insulin secretion and improving glucose tolerance.[1][2][4] These application notes provide a comprehensive overview of the administration protocols for **ASP8497** in rodent models based on available preclinical data.

Mechanism of Action

ASP8497 is a competitive inhibitor of DPP-IV.[2][3] By blocking DPP-IV, **ASP8497** prevents the degradation of GLP-1. Elevated levels of active GLP-1 stimulate the pancreas to release insulin in a glucose-dependent manner, leading to better glycemic control.



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Caption: Mechanism of action of **ASP8497**.

Quantitative Data Summary

The following tables summarize the in vitro and in vivo pharmacological data for **ASP8497**.

Table 1: In Vitro DPP-IV Inhibition by **ASP8497**

Species	IC50 (nM)
Human	5.30 - 6.2
Mouse	2.6 - 3.86
Rat	2.36 - 2.96
Dog	5.53 - 7.3

Data compiled from multiple preclinical studies.[\[2\]](#)[\[3\]](#)

Table 2: In Vivo Efficacy of **ASP8497** in Rodent Models

Rodent Model	Dose (mg/kg)	Route of Administration	Key Findings
Normal Mice	3	Oral	Significantly inhibited plasma DPP-IV activity for at least 12 hours.[2]
Normal Mice	3	Oral	Significantly inhibited blood glucose increase in OGTT at 0.5 and 8 hours post-administration.[2]
Streptozotocin-nicotinamide-induced diabetic mice	3	Oral	Significantly reduced glucose excursion during OGTT with increased plasma insulin and active GLP-1 levels.[3]
Zucker fatty rats	1, 3, 10	Oral	Dose-dependently improved glucose tolerance.[2]
Streptozotocin-nicotinamide-induced mildly diabetic rats	3	Oral	Improved glucose intolerance.[1]

Experimental Protocols

Protocol 1: Oral Glucose Tolerance Test (OGTT) in Mice

This protocol is designed to assess the effect of **ASP8497** on glucose tolerance in mice.

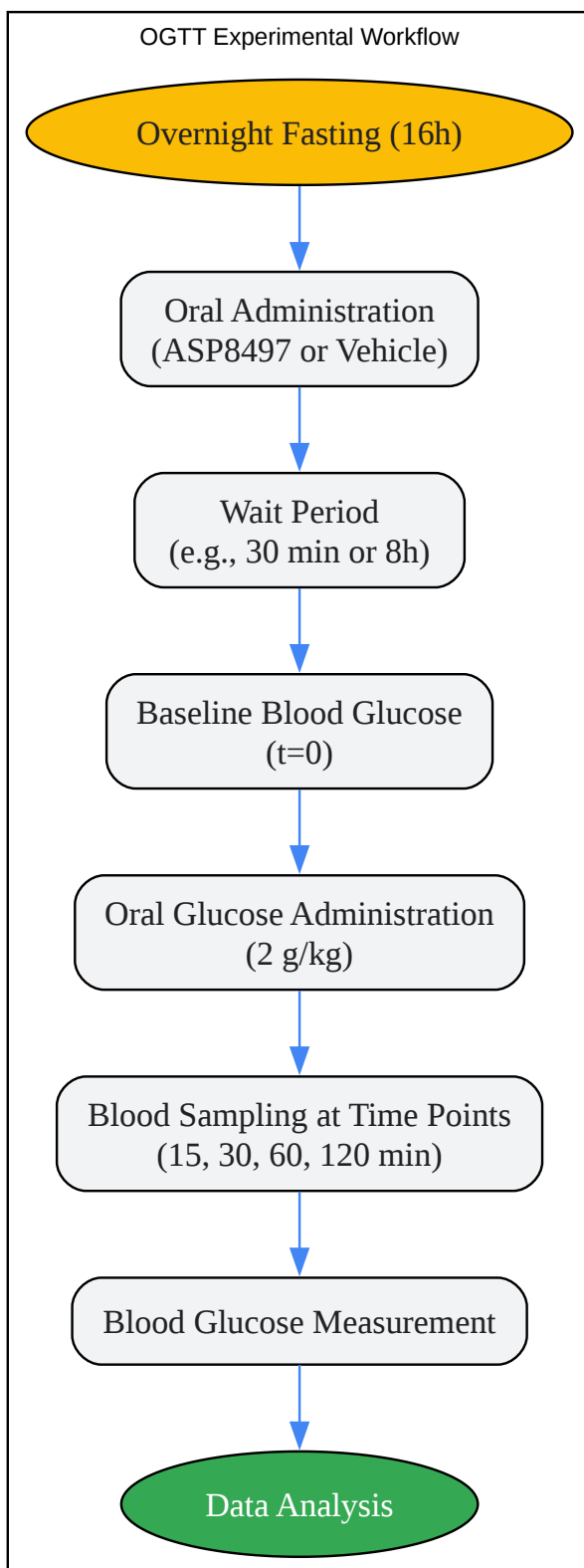
Materials:

- **ASP8497**
- Vehicle (e.g., 0.5% methylcellulose solution)

- Glucose solution (e.g., 2 g/kg)
- Glucometer and test strips
- Oral gavage needles
- Blood collection supplies (e.g., heparinized capillary tubes)

Procedure:

- Fast mice overnight (approximately 16 hours) with free access to water.
- Administer **ASP8497** or vehicle orally (e.g., via gavage).
- After a specified time (e.g., 30 minutes or 8 hours), collect a baseline blood sample (t=0) from the tail vein to measure blood glucose.
- Administer a glucose solution orally (2 g/kg).
- Collect blood samples at various time points post-glucose administration (e.g., 15, 30, 60, and 120 minutes).
- Measure blood glucose levels for each time point.
- (Optional) Collect plasma at specified time points to measure active GLP-1 and insulin levels.



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Caption: Workflow for an Oral Glucose Tolerance Test.

Protocol 2: Plasma DPP-IV Activity Assay

This protocol measures the in vivo inhibition of plasma DPP-IV activity following **ASP8497** administration.

Materials:

- **ASP8497**
- Vehicle
- Blood collection tubes with anticoagulant (e.g., EDTA)
- Centrifuge
- DPP-IV activity assay kit (fluorometric or colorimetric)
- Plate reader

Procedure:

- Administer **ASP8497** or vehicle to rodents.
- At various time points post-administration (e.g., 0.5, 1, 2, 4, 8, 12, 24 hours), collect blood samples.
- Centrifuge the blood samples to separate plasma.
- Store plasma samples at -80°C until analysis.
- Thaw plasma samples on ice.
- Perform the DPP-IV activity assay according to the manufacturer's instructions.
- Measure the fluorescence or absorbance using a plate reader.
- Calculate the percentage of DPP-IV inhibition relative to the vehicle-treated control group.

Safety and Toxicology

In preclinical studies, **ASP8497** did not induce hypoglycemia in fasted normal mice at doses of 3 and 30 mg/kg.[3] Additionally, at a dose of 30 mg/kg, **ASP8497** did not have significant effects on gastric emptying or small intestinal transit rates in normal mice, unlike exogenous GLP-1.[3]

Conclusion

ASP8497 is a potent and long-acting DPP-IV inhibitor with demonstrated antihyperglycemic effects in rodent models of type 2 diabetes.[1][2][3][4] The provided protocols offer a framework for researchers to investigate the pharmacological effects of **ASP8497** in a preclinical setting. Adherence to these standardized methods will facilitate the generation of reproducible and comparable data.

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